

Reducing background noise in Lasiol GC-MS analysis.

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Technical Support Center: Lasiol GC-MS Analysis

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals reduce background noise in their **Lasiol** Gas Chromatography-Mass Spectrometry (GC-MS) analyses.

Troubleshooting Guides

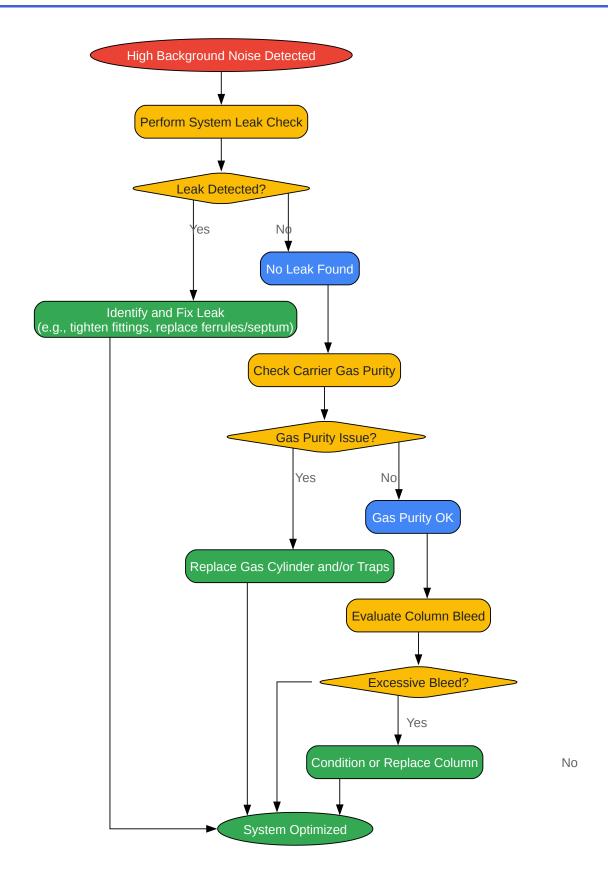
This section offers step-by-step guidance to identify and resolve common sources of background noise.

Issue: High Background Noise Across the Entire Chromatogram

A consistently high baseline across your entire chromatogram can obscure analyte peaks and reduce sensitivity. This is often indicative of a persistent source of contamination or a system leak.

Troubleshooting Workflow:





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Caption: Troubleshooting workflow for high background noise.



Detailed Steps:

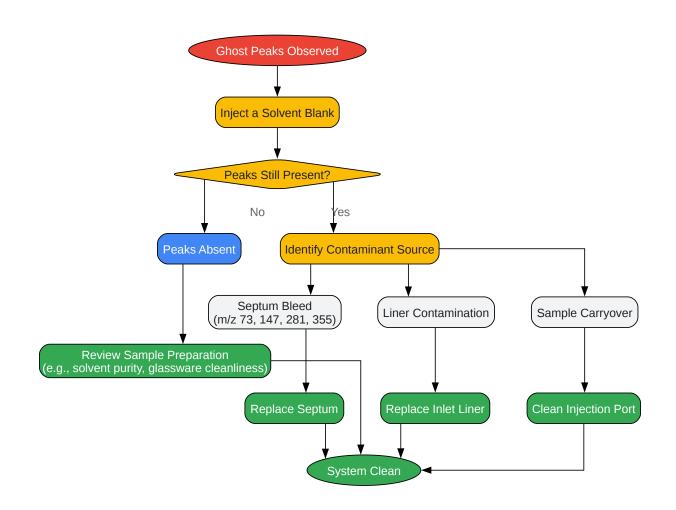
- Perform a System Leak Check: Leaks are a primary source of high background, introducing atmospheric gases like nitrogen (m/z 28) and oxygen (m/z 32) into the system.[1] Refer to the Experimental Protocols section for a detailed leak check procedure.
- Check Carrier Gas Purity: Impure carrier gas can introduce a variety of contaminants. Ensure you are using high-purity gas and that gas traps are functional.
- Evaluate Column Bleed: All columns exhibit some degree of bleed, but excessive bleed can elevate the baseline. This is often seen as a rising baseline with increasing temperature. Key indicators are ions like m/z 207 and 281.[2][3][4][5] Consider conditioning or replacing the column if bleed is excessive.

Issue: Presence of Discrete, Non-Analyte Peaks (Ghost Peaks)

Ghost peaks are unexpected peaks in your chromatogram that are not part of your sample. These are typically caused by contamination in the injection port or carryover from previous injections.

Troubleshooting Workflow:





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